

Application Notes and Protocols: 1,5-Dimethyl Citrate in Organic Synthesis

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Compound of Interest

Compound Name: 1,5-Dimethyl Citrate

Cat. No.: B1141270

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This document provides detailed information on the application of **1,5-dimethyl citrate** as a versatile building block in organic chemistry. It includes protocols for its synthesis and its use in the formation of metal-organic complexes, highlighting its utility in the development of novel chemical entities.

Introduction

1,5-Dimethyl citrate is a derivative of citric acid, a naturally occurring tricarboxylic acid. The selective esterification of the terminal carboxylic acid groups at the 1 and 5 positions leaves the central carboxylic acid and the hydroxyl group available for further chemical modification. This unique structural feature makes **1,5-dimethyl citrate** a valuable intermediate for synthesizing a variety of more complex molecules, including pharmaceuticals and materials with interesting coordination chemistry. Its utility stems from its role as a protected form of citric acid, allowing for selective reactions at the unesterified positions.

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **1,5-dimethyl citrate** is provided below for easy reference.

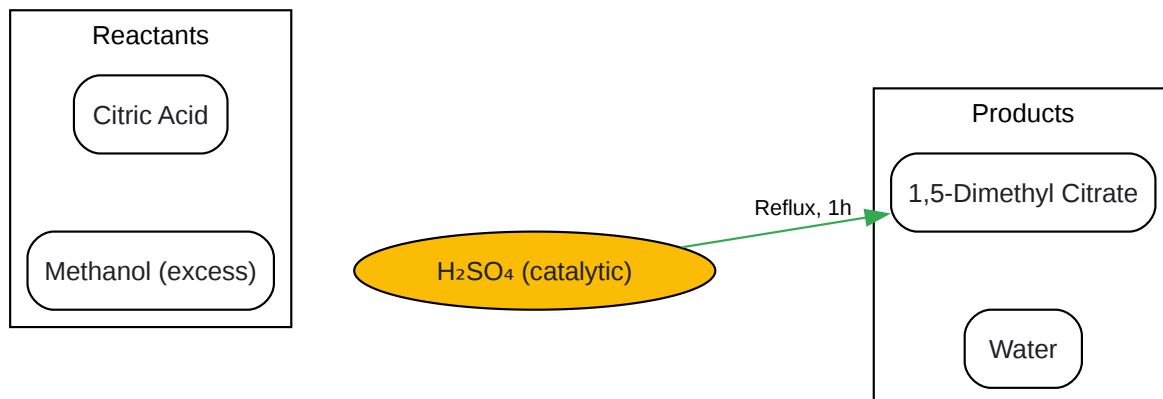
| Property | Value | Reference(s) |
|--------------------------------------------|-------------------------------------------------------------------------------------------|--------------|
| CAS Number | 53798-96-2 | [1][2] |
| Molecular Formula | C ₈ H ₁₂ O ₇ | [1][2] |
| Molecular Weight | 220.18 g/mol | [1][2] |
| Appearance | White to off-white solid | [1] |
| Melting Point | >115 °C (decomposes) | [1] |
| Solubility | Soluble in DMSO and slightly soluble in methanol. | [1] |
| ¹ H NMR (DMSO-d ₆) | Chemical shifts corresponding to the methyl and methylene protons. | [1] |
| ¹³ C NMR (DMSO-d ₆) | Chemical shifts corresponding to the carbonyl, quaternary, methylene, and methyl carbons. | [1] |
| Mass Spectrometry | Consistent with the molecular formula C ₈ H ₁₂ O ₇ . | [1] |
| Infrared (IR) Spectroscopy | Characteristic peaks for O-H, C-H, and C=O stretching vibrations. | [1] |

Experimental Protocols

This section details the experimental procedures for the synthesis of **1,5-dimethyl citrate** and its subsequent use as a building block in the synthesis of a dimeric tin(II) complex.

This protocol is adapted from a literature procedure for the synthesis of citrate esters.[3]

Reaction Scheme:



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Caption: Synthesis of **1,5-Dimethyl Citrate** via Fischer Esterification.

Materials:

- Citric acid (10.0 g, 52.1 mmol)
- Methanol (100 mL)
- Concentrated sulfuric acid (98%, 1 mL)
- Cold water (50 mL)
- Calcium carbonate
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO₃)
- Brine

Equipment:

- Round-bottom flask

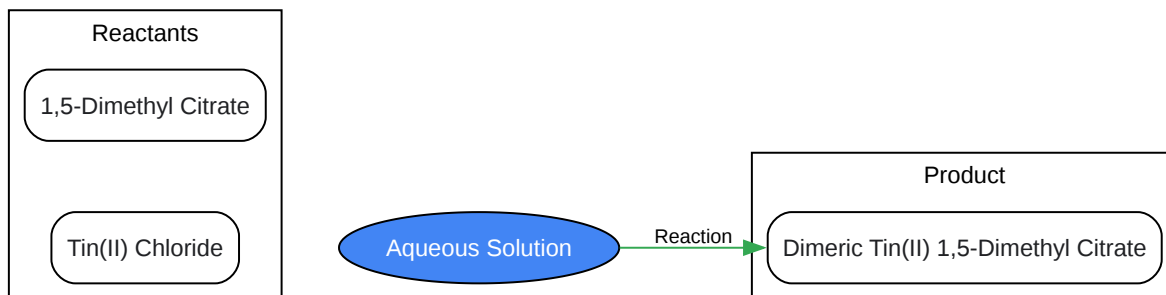
- Reflux condenser
- Stirring plate and stir bar
- Filtration apparatus
- Rotary evaporator
- Separatory funnel
- Flash chromatography system

Procedure:

- Dissolve citric acid in methanol in a round-bottom flask.
- Slowly add concentrated sulfuric acid to the solution while stirring.
- Heat the mixture to reflux and maintain for 1 hour.
- Allow the reaction mixture to cool to room temperature.
- Add cold water to the flask with continuous stirring.
- Neutralize the solution by adding calcium carbonate until effervescence ceases.
- Filter the suspension to remove the precipitated calcium sulfate.
- Evaporate the filtrate to dryness under reduced pressure using a rotary evaporator.
- The crude product can be further purified by flash chromatography on silica gel if required.

This protocol is based on the synthesis of tin(II) citrate complexes as described in the literature. [1][2] The exact experimental details should be confirmed by consulting the primary reference.

Reaction Scheme:



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Caption: Synthesis of a Dimeric Tin(II) Complex from **1,5-Dimethyl Citrate**.

Materials:

- **1,5-Dimethyl citrate**
- Tin(II) chloride (SnCl_2)
- Deionized water
- Suitable base (e.g., sodium hydroxide solution) for pH adjustment

Equipment:

- Reaction flask with a stirrer
- pH meter
- Filtration apparatus
- Drying oven or desiccator

Procedure (General Outline):

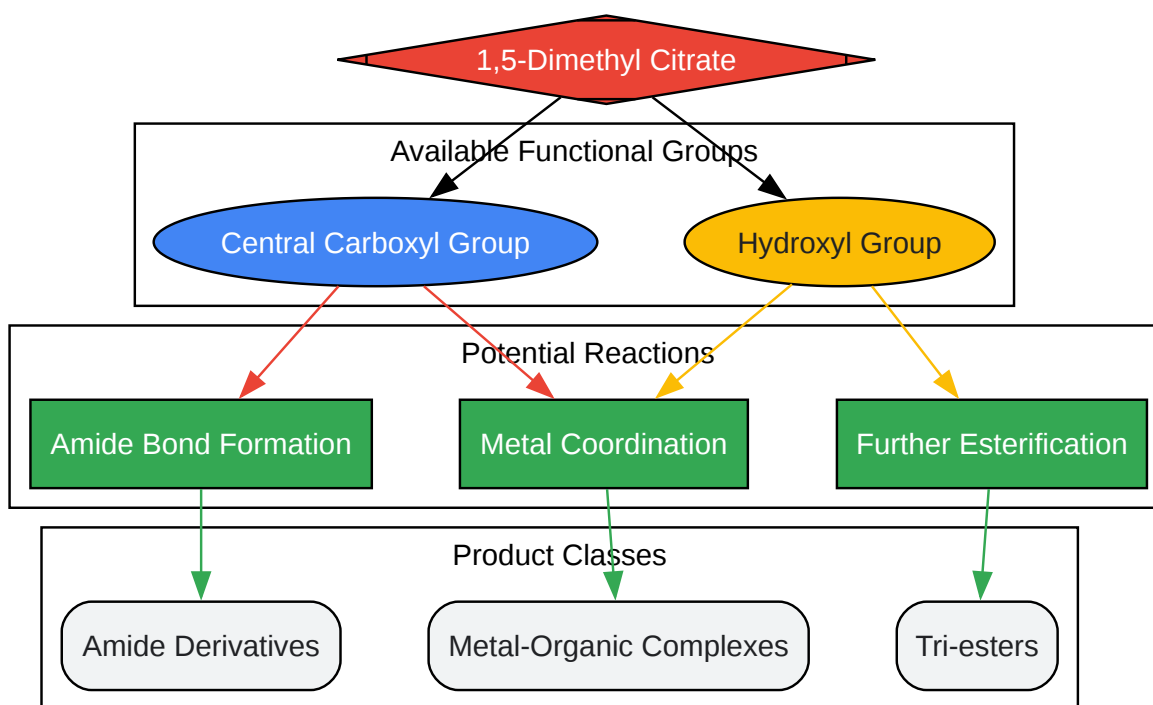
- Prepare an aqueous solution of **1,5-dimethyl citrate**.

- In a separate vessel, prepare an aqueous solution of tin(II) chloride.
- Slowly add the tin(II) chloride solution to the **1,5-dimethyl citrate** solution with vigorous stirring.
- Adjust the pH of the reaction mixture as necessary to facilitate complex formation, likely to a weakly acidic or neutral pH.
- Continue stirring the reaction mixture at room temperature for a specified period to allow for the formation of the tin(II) citrate complex.
- The resulting precipitate, dimeric tin(II) **1,5-dimethyl citrate**, is collected by filtration.
- Wash the collected solid with deionized water to remove any unreacted starting materials and by-products.
- Dry the product under vacuum or in a desiccator.

Characterization: The final product can be characterized by various spectroscopic methods including Infrared (IR) spectroscopy, ^1H , ^{13}C , and ^{119}Sn NMR spectroscopy, and ^{119}Sn Mössbauer spectroscopy to confirm its structure and purity.[\[1\]](#)[\[2\]](#)

Signaling Pathways and Logical Relationships

The utility of **1,5-dimethyl citrate** as a building block is predicated on the differential reactivity of its functional groups. The ester groups at the 1 and 5 positions serve as protecting groups, allowing for selective reactions at the central carboxyl and hydroxyl groups.



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Caption: Reactivity pathways of **1,5-dimethyl citrate** as a building block.

Conclusion

1,5-Dimethyl citrate is a readily accessible and highly useful building block in organic synthesis. Its unique pattern of functional group protection allows for selective chemical transformations, making it an attractive starting material for the synthesis of a wide range of target molecules. The protocols provided herein offer a starting point for researchers to explore the chemistry of this versatile compound in their own synthetic endeavors.

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References

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